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GHS Hazard Classification of 3-Ethylcyclopentene: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3-Ethylcyclopentene** (CAS No. 694-35-9). The information herein is intended to support researchers, scientists, and drug development professionals in the safe handling, use, and management of this compound.

GHS Hazard Identification and Classification

3-Ethylcyclopentene is classified under the GHS framework based on its toxicological properties. The primary hazard identified is acute oral toxicity.[1][2][3]

GHS Label Elements

The GHS label for **3-Ethylcyclopentene** includes the following elements:

- Pictogram:
 - ∘ **≥**alt text
- Signal Word:Warning[1][2][3]
- Hazard Statement:
 - H302: Harmful if swallowed.[1][2][3]



- Precautionary Statements:
 - Prevention:
 - P264: Wash hands and any exposed skin thoroughly after handling.[1][2][3]
 - P270: Do not eat, drink or smoke when using this product.[1][2][3]
 - · Response:
 - P301+P317: IF SWALLOWED: Get medical help.[1][3]
 - P330: Rinse mouth.[1][3]
 - o Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[1][3]

Hazard Classification Summary

The detailed GHS classification for **3-Ethylcyclopentene** is summarized in the table below.

Hazard Class	Hazard Category	GHS Classification Basis
Acute Toxicity (Oral)	Category 4	Based on aggregated notifications to the ECHA C&L Inventory.[1]
Flammability	Not Classified	No publicly available data for 3-Ethylcyclopentene.
Skin Corrosion/Irritation	Not Classified	No publicly available data for 3-Ethylcyclopentene.
Serious Eye Damage/Irritation	Not Classified	No publicly available data for 3-Ethylcyclopentene.

Quantitative Data Summary



While specific experimental data for **3-Ethylcyclopentene** is not readily available in the public domain, the GHS classification provides an estimated range for its acute oral toxicity. Physical and chemical properties have been compiled from various sources.

Table 2.1: Toxicological Data

Endpoint	Value	Classification Basis
Acute Oral LD50 (Rat)		This range corresponds to the GHS criteria for Acute Toxicity
	300 < LD50 ≤ 2000 mg/kg (estimated)	(Oral), Category 4.[3][4][5] The classification is based on ECHA C&L Inventory notifications.[1]

Table 2.2: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	694-35-9	PubChem, NIST[1][6]
Molecular Formula	C7H12	PubChem, NIST[1][6]
Molecular Weight	96.17 g/mol	PubChem[1]
Boiling Point	97.85°C	ChemBK[7]
Density	0.7784 g/mL	ChemBK[7]
Refractive Index	1.4291	ChemBK[7]

Experimental Protocols

Detailed experimental reports for the GHS classification of **3-Ethylcyclopentene** are not publicly available. However, the classification for acute oral toxicity is typically determined using standardized methods such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

Foundational & Exploratory





The "Acute Toxic Class Method" (OECD 423) is a sequential testing procedure used to classify a substance into a GHS category with the use of a minimal number of animals.[1][8][9][10]

Objective: To determine the acute oral toxicity of a substance and assign a GHS classification.

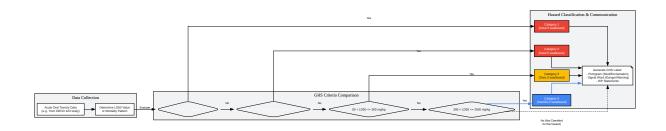
Methodology Outline:

- Animal Model: Typically, young adult female rats are used.[1][11]
- Housing and Fasting: Animals are housed in suitable conditions and fasted prior to dosing.
- Dose Administration: The test substance is administered in a single dose by gavage. The volume administered is generally kept low.[1]
- Stepwise Procedure:
 - A starting dose (e.g., 300 mg/kg for expected Category 4) is administered to a group of three animals.
 - The outcome (survival or mortality) determines the next step.
 - If mortality is observed in two or three animals, the test is stopped, and the substance is classified.
 - If one or no animals die, the procedure is repeated with a higher dose in another group of animals.
 - Conversely, if the starting dose causes significant mortality, a lower dose is tested.
- Observations: Animals are observed for signs of toxicity and mortality for at least 14 days.
 [11] Body weight is recorded at specified intervals.
- Pathology: At the end of the observation period, all surviving animals are subjected to a
 gross necropsy.
- Classification: The substance is classified into the appropriate GHS category based on the dose levels at which mortality is observed.



Visualized Workflows GHS Classification Pathway for 3-Ethylcyclopentene

The following diagram illustrates the logical process for classifying a chemical like **3- Ethylcyclopentene** for acute oral toxicity based on experimental data.



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Caption: GHS classification workflow for acute oral toxicity.

Conclusion

The GHS classification of **3-Ethylcyclopentene** as Acute Toxicity (Oral) - Category 4 with the hazard statement H302: Harmful if swallowed is well-established through aggregated data from



multiple notifiers to the ECHA C&L Inventory.[1] Professionals handling this substance should adhere to the specified precautionary statements to minimize risk. It is important to note the absence of publicly available experimental data for other hazard endpoints such as flammability, skin, and eye irritation. Therefore, a comprehensive risk assessment should be conducted, and appropriate control measures should be implemented based on the known hazards and potential for unknown hazards.

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